

# An In-depth Technical Guide to 9-Oxononanoic Acid

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## Compound of Interest

Compound Name: 9-Oxononanoic acid

Cat. No.: B1198783

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This technical guide provides a comprehensive overview of **9-oxononanoic acid**, covering its chemical identity, physicochemical properties, biological significance, and synthesis. It is intended for researchers, scientists, and professionals in drug development and related fields.

## Nomenclature and Chemical Identity

The compound commonly known as **9-oxononanoic acid** is systematically named **9-oxononanoic acid** according to IUPAC nomenclature.[1][2][3] It is a medium-chain oxo-fatty acid, characterized by a nine-carbon aliphatic chain terminating in a carboxylic acid group at one end and an aldehyde group at the other.[1][4] This bifunctional nature makes it a molecule of significant interest in both chemical synthesis and biological systems.

Synonyms:

- Azelaaldehydic Acid[5]
- 8-Formyloctanoic acid[4]
- 9-Ketononanoic acid[1][4]
- Azelaic Semialdehyde[1]
- Nonanal-9-oic Acid[1]

## Physicochemical and Spectroscopic Data

The key properties of **9-oxononanoic acid** are summarized below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference(s)
IUPAC Name	9-oxononanoic acid	[1][2][3]
CAS Number	2553-17-5	[3][5]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[1][5][6]
Molecular Weight	172.22 g/mol	[1][2][6]
Appearance	Solid	[5][7]
Solubility	Slightly soluble in Chloroform and Methanol; Practically insoluble in water.	[5][8]
<sup>1</sup> H NMR Shift (Aldehyde)	~9.76 ppm (triplet)	[9]
<sup>1</sup> H NMR Shift (Carboxyl)	~2.35 ppm (triplet)	[9]
InChI Key	WLGDDELKYAWBBL-UHFFFAOYSA-N	[1][2][5]

## Biological Significance and Signaling Pathways

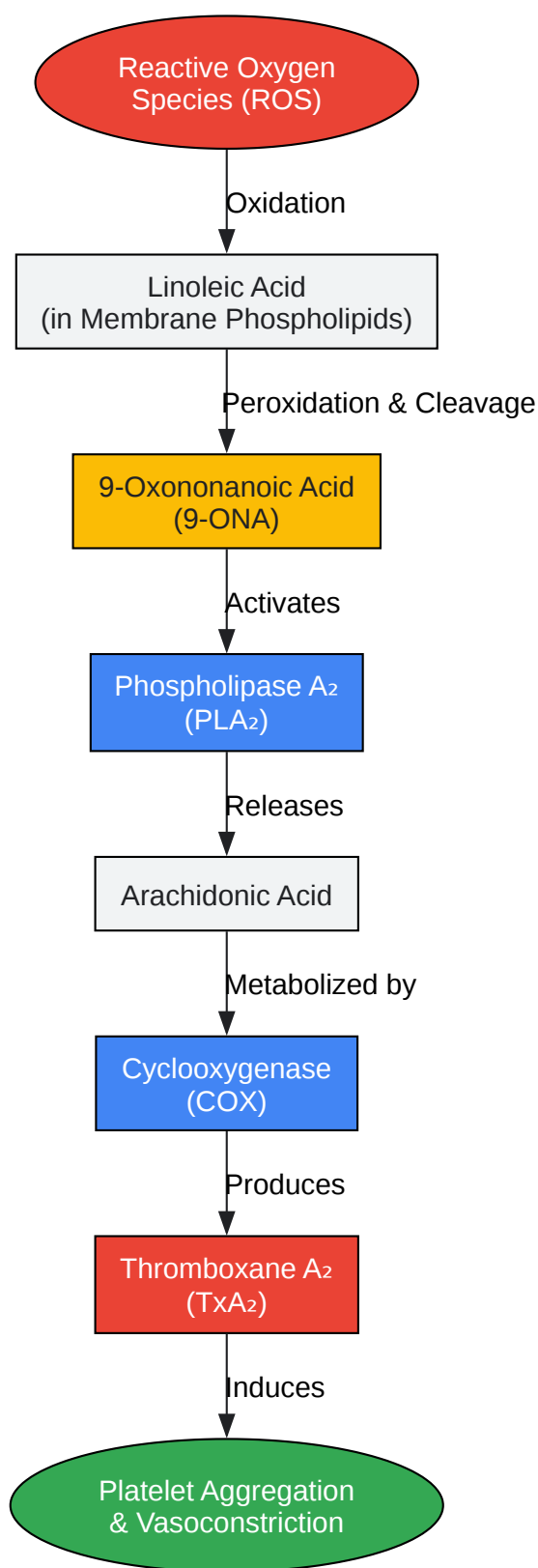
**9-Oxononanoic acid** is a significant secondary product of lipid peroxidation, particularly from the autoxidation of linoleic acid, a common polyunsaturated fatty acid in cell membranes.[5][10][11] Its formation in biological systems is linked to oxidative stress and has implications for various physiological and pathological processes.

Key Biological Activities:

- Induction of Arachidonate Cascade: **9-Oxononanoic acid** has been identified as a primary inducer of phospholipase A<sub>2</sub> (PLA<sub>2</sub>) activity.[10][11][12] PLA<sub>2</sub> is a key enzyme that initiates the arachidonic acid cascade by releasing arachidonic acid from membrane phospholipids.

- **Thromboxane Production and Platelet Aggregation:** By activating PLA<sub>2</sub>, **9-oxononanoic acid** leads to the production of thromboxane A<sub>2</sub> (TxA<sub>2</sub>), a potent mediator of platelet aggregation and vasoconstriction.[\[10\]](#)[\[11\]](#) This suggests a potential role for **9-oxononanoic acid** in the development of thrombotic diseases.[\[10\]](#)
- **Regulation of Lipid Metabolism:** It has been shown to decrease de novo fatty acid synthesis in the liver and increase hepatic carnitine palmitoyltransferase activity, which is an indicator of  $\beta$ -oxidation.[\[5\]](#)[\[7\]](#)[\[13\]](#)

The signaling pathway initiated by **9-oxononanoic acid** is critical in understanding its pro-inflammatory and prothrombotic effects.



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Signaling pathway of **9-Oxononanoic Acid**.

# Experimental Protocols: Synthesis of 9-Oxononanoic Acid

A prominent method for synthesizing **9-oxononanoic acid** is through a biocatalytic, two-step enzymatic cascade starting from linoleic acid.[\[14\]](#)[\[15\]](#) This process is valued for its high selectivity and environmentally friendly conditions.

Objective: To synthesize **9-oxononanoic acid** from linoleic acid using a successive two-step enzymatic reaction involving lipoxygenase (LOX) and hydroperoxide lyase (HPL).

Materials:

- Linoleic acid
- 9S-lipoxygenase (LOX) from *Solanum tuberosum*
- 9/13-hydroperoxide lyase (HPL) from *Cucumis melo*
- Buffer solution (e.g., borate buffer, pH adjusted as needed)
- Organic solvent for extraction (e.g., ethyl acetate)
- Deionized water

Protocol:

## Step 1: Lipoxygenase (LOX) Reaction

- Prepare a reaction mixture by dissolving linoleic acid in an appropriate buffer. The optimal pH for LOX is typically slightly basic.[\[16\]](#)
- Add 9S-lipoxygenase to the reaction mixture to initiate the conversion of linoleic acid.[\[16\]](#)
- Incubate the mixture at the optimal temperature for LOX (e.g., 25°C) with continuous stirring and aeration to ensure an adequate supply of oxygen.[\[16\]](#)
- Monitor the formation of the intermediate, 9S-hydroperoxyoctadecadienoic acid (9S-HPODE), using a suitable analytical technique such as HPLC.[\[16\]](#)

### Step 2: Hydroperoxide Lyase (HPL) Reaction

- Once the conversion of linoleic acid to 9S-HPODE is complete, adjust the pH of the reaction mixture to the optimal level for HPL activity (e.g., pH 6.5-7.0).[\[16\]](#)
- Add 9/13-hydroperoxide lyase to the mixture. This enzyme rapidly cleaves the 9S-HPODE intermediate.[\[14\]](#)[\[15\]](#)
- The HPL reaction is very fast; allow it to proceed for a short duration (e.g., one minute) to minimize product degradation.[\[16\]](#)

### Step 3: Product Extraction and Purification

- Promptly terminate the HPL reaction.
- Extract the product, **9-oxononanoic acid**, from the aqueous reaction mixture using an organic solvent.
- Purify the extracted compound using standard chromatographic techniques to obtain high-purity **9-oxononanoic acid**.

This successive, one-pot process has been reported to achieve yields as high as 73%.[\[14\]](#)[\[15\]](#)

## Applications in Research and Drug Development

**9-Oxononanoic acid** serves as a valuable molecule in several areas of research and development:

- **Biopolymer Precursor:** Its bifunctional nature makes it an interesting monomer building block for the synthesis of novel biopolymers.[\[14\]](#)[\[15\]](#)
- **Metabolic Research:** It is used as a tool to study lipid metabolism, particularly the regulation of hepatic lipogenesis and fatty acid oxidation.[\[13\]](#)
- **Drug Discovery:** As an endogenous signaling molecule that activates the PLA<sub>2</sub> pathway, it is a subject of interest in the study of inflammatory and cardiovascular diseases, potentially serving as a biomarker or a target for therapeutic intervention.[\[10\]](#)[\[11\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to 9-Oxononanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198783#9-oxononanoic-acid-iupac-name]

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